Technical Monograph: Ethyl 3-Hydroxybutyrate

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Compound of Interest	
Compound Name:	*Ethyl 3-Hydroxybutyrate*
CAS No.:	*56816-01-4*
Cat. No.:	*B104313*

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Biocatalytic Synthesis, Chiral Applications, and Metabolic Fate[1]

Executive Summary

Ethyl 3-hydroxybutyrate (E3HB) is a pivotal chiral ester utilized extensively in asymmetric synthesis and flavor chemistry. While naturally occurring in Vitis vinifera (wine grapes) and tropical fruits, its industrial significance lies in its role as a chiral synthon. It serves as a precursor for

-lactam antibiotics, statins, and HIV protease inhibitors (e.g., Amprenavir).

This guide focuses on the (R)- and (S)-enantioselective synthesis of E3HB via biocatalysis, a method superior to traditional metal-hydride reduction due to higher enantiomeric excess (

) and milder conditions. We also examine its metabolic profile as a ketone body precursor.

Physicochemical & Stereochemical Profile

E3HB possesses a single chiral center at the C3 position. The biological activity and industrial utility are strictly dictated by this stereochemistry. The (R)-enantiomer is the physiological form

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of the ketone body moiety, whereas the (S)-form is often required for specific pharmaceutical intermediates.

Table 1: Key Physicochemical Data

Property	Specification
IUPAC Name	Ethyl 3-hydroxybutanoate
Molecular Formula	
Molecular Weight	132.16 g/mol
CAS (Racemic)	5405-41-4
CAS ((R)-Enantiomer)	24915-95-5
CAS ((S)-Enantiomer)	56562-85-3
Boiling Point	170 °C (at 760 mmHg)
Density	1.017 g/mL (at 25 °C)
Solubility	Soluble in water, ethanol, ether
FEMA Number	3428 (Flavoring Agent)
Organoleptic	Fruity, grape, pineapple, marshmallow

Biocatalytic Synthesis: Asymmetric Reduction

The Mechanistic Advantage

Chemical reduction of Ethyl Acetoacetate (EAA) using

yields a racemic mixture. While asymmetric hydrogenation (e.g., Noyori Ru-BINAP catalysts) is effective, biocatalysis using Ketoreductases (KREDs) or whole-cell systems (e.g., Saccharomyces cerevisiae) offers superior regioselectivity and eliminates heavy metal contamination.

The reaction is a hydride transfer from the cofactor NADPH (or NADH) to the carbonyl carbon of EAA. To make this economically viable, a Cofactor Regeneration System (e.g., Glucose Dehydrogenase - GDH) is coupled to the reaction to recycle

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back to NADPH.

Pathway Visualization

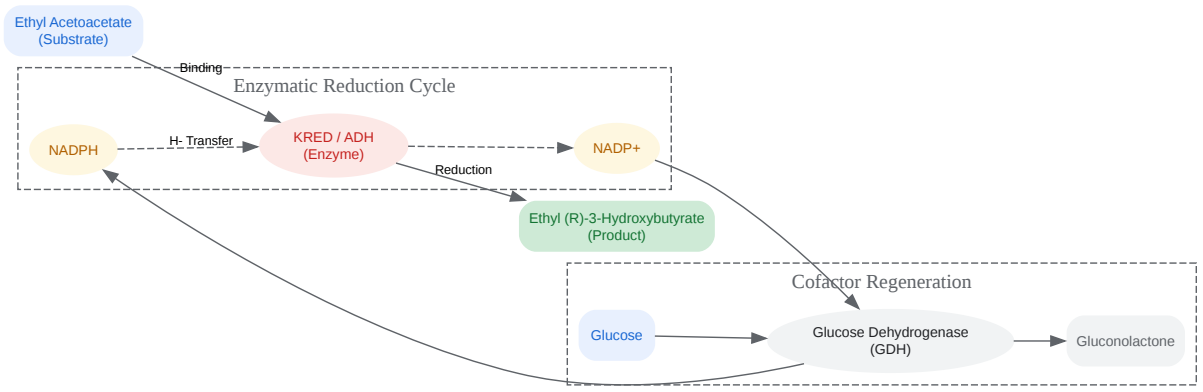

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Figure 1: Biocatalytic reduction of Ethyl Acetoacetate coupled with a Glucose Dehydrogenase (GDH) cofactor recycling system.

Experimental Protocol: Synthesis of (S)-Ethyl 3-Hydroxybutyrate

Context: This protocol utilizes whole-cell biocatalysis (Baker's Yeast) to achieve the (S)-enantiomer (Prelog rule compliance). For the (R)-enantiomer, specific recombinant KREDs or Paracoccus denitrificans would be substituted.

Reagents & Equipment

- Substrate: Ethyl Acetoacetate (EAA), >99% purity.
- Biocatalyst: Active Dry Baker's Yeast (Saccharomyces cerevisiae).

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- Energy Source: Sucrose (common table sugar).
- Solvent: Tap water (minerals in tap water aid enzyme stability).
- Extraction: Ethyl Acetate or Diethyl Ether.
- Filter Aid: Celite 545.

Step-by-Step Methodology

- Inoculum Preparation (Activation):
  - In a 2L Erlenmeyer flask, dissolve 100g Sucrose in 600mL warm tap water (35°C).
  - Add 50g Active Dry Yeast slowly with varying agitation to prevent clumping.
  - Mechanism:[1][2] This "starvation" or activation phase (30-60 mins) induces the expression of oxidoreductases before the toxic substrate is introduced.
- Substrate Addition (Fed-Batch Mode):
  - Add 5.0g Ethyl Acetoacetate to the fermenting mixture.
  - Critical Control Point: Do not add all substrate at once. EAA is toxic to yeast at high concentrations. If scaling up, use a syringe pump to feed EAA at 0.1 mL/min.
- Reaction Phase:
  - Incubate at 30°C with orbital shaking (200 rpm) for 48–72 hours.
  - Monitoring: Check pH periodically. Maintain pH 6.0–7.0 using 1M NaOH if necessary (yeast acidification can denature the reductase).
- Workup & Purification:
  - Add 20g Celite to the reaction mixture and filter through a Buchner funnel to remove biomass.

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- Saturate the filtrate with NaCl (salting out effect) to drive the organic ester out of the aqueous phase.
- Extract with 3 x 200mL Ethyl Acetate.
- Dry combined organic layers over anhydrous

  .
- Concentrate via rotary evaporation.[3]

- Validation:
  - Purify via vacuum distillation (bp 71–73°C at 12 mmHg).
  - Determine enantiomeric excess (

) via Chiral GC (e.g., Cyclodex-B column).

Workflow Diagram

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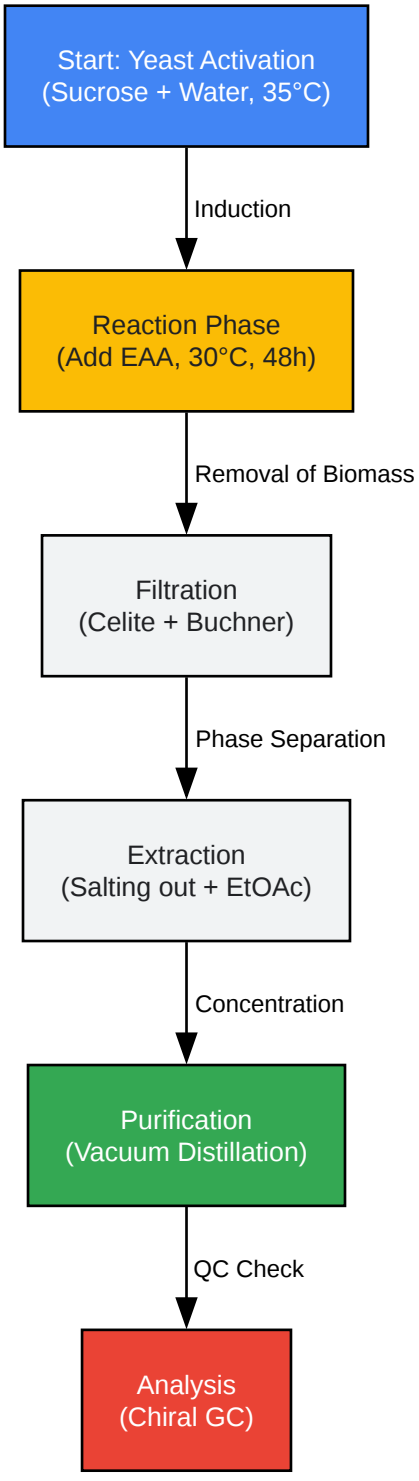

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Figure 2: Operational workflow for the whole-cell biocatalytic reduction of ethyl acetoacetate.

Pharmaceutical & Industrial Applications[7]

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Chiral Synthon in Drug Development

E3HB is a "privileged structure" in medicinal chemistry. The 3-hydroxy functionality allows for inversion of configuration (via Mitsunobu reaction) or dehydration to crotonates.

- Amprenavir (Agenerase): An HIV protease inhibitor. The (R)-3-hydroxy moiety is essential for binding to the aspartyl protease active site. E3HB serves as the starting material for the chiral epoxide intermediate.
- Carbapenem Antibiotics: (R)-E3HB is used to synthesize the side chains of Thienamycin derivatives.
- Dorzolamide (Trusopt): A carbonic anhydrase inhibitor for glaucoma. The synthesis relies on the chiral pool provided by hydroxybutyrates to establish the stereocenters of the thiophene ring system.

Flavor & Fragrance[2]

- FEMA 3428: E3HB is GRAS (Generally Recognized As Safe).
- Profile: It provides "freshness" and "lift" to fruit flavors.[4][5] Unlike the heavy, buttery notes of diacetyl, E3HB adds a sharp, ethereal grape/pineapple note used in beverage formulations (10–50 ppm).

Metabolic Fate & Safety

While primarily an industrial intermediate, E3HB is biologically relevant as a ketone ester.

Hydrolysis Mechanism

Upon ingestion, E3HB is cleaved by Carboxylesterases (CES1) in the intestinal lumen and liver.

[2]

- BHB: Enters the mitochondria, converts to Acetoacetate

  Acetyl-CoA

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Krebs Cycle (ATP production).

- Ethanol: Metabolized via Alcohol Dehydrogenase (ADH). Note: The stoichiometric release of ethanol limits the use of E3HB as a high-dose ketone supplement compared to BHB-salts or BHB-butanediol esters.

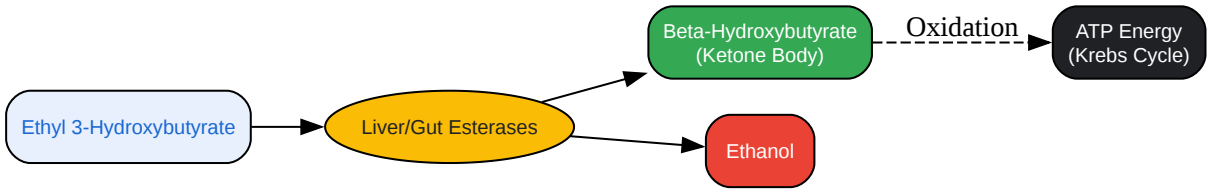

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Figure 3: Metabolic hydrolysis pathway of **Ethyl 3-Hydroxybutyrate** in vivo.

References

- Padhi, S. K., et al. (2016). "Biocatalytic reduction of ethyl acetoacetate to ethyl (R)-3-hydroxybutyrate." Journal of Molecular Catalysis B: Enzymatic.
- Seebach, D., et al. (1985).[1] "Yeast Reduction of Ethyl Acetoacetate: (S)-(+)-Ethyl 3-Hydroxybutanoate." Organic Syntheses, 63, 1.
- FEMA Flavor & Extract Manufacturers Association. (2000). "Safety evaluation of certain food additives: **Ethyl 3-hydroxybutyrate** (No. 594)." WHO Food Additives Series 44.[6]
- PubChem. (2025).[7] "**Ethyl 3-hydroxybutyrate** Compound Summary." National Library of Medicine.
- Zhou, Y., et al. (2023). "Exploring the Therapeutic Potential of **Ethyl 3-Hydroxybutyrate** in Alleviating Skeletal Muscle Wasting." Nutrients.[2]

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- 1. researchgate.net [researchgate.net]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. ethz.ch [ethz.ch]
- 4. nbinno.com [nbinno.com]
- 5. foreverest.net [foreverest.net]
- 6. femaflavor.org [femaflavor.org]
- 7. Ethyl 3-Hydroxybutyrate | C6H12O3 | CID 62572 - PubChem [pubchem.ncbi.nlm.nih.gov]
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